

Spectroscopic data of 5-Hydroxy-5-methylhexanoic acid (NMR, IR, MS)

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Compound of Interest

Compound Name: 5-Hydroxy-5-methylhexanoic acid

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An In-Depth Technical Guide to the Spectroscopic Characterization of **5-Hydroxy-5-methylhexanoic Acid**

Abstract

This technical guide provides a comprehensive overview of the spectroscopic data for **5-Hydroxy-5-methylhexanoic acid** ($C_7H_{14}O_3$, Molecular Weight: 146.18 g/mol) [1]. As a bifunctional molecule containing both a carboxylic acid and a tertiary alcohol, its structural elucidation relies on the synergistic application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). This document, intended for researchers and drug development professionals, details the predicted spectroscopic characteristics based on foundational principles and data from analogous structures. It further outlines standardized protocols for data acquisition and provides an integrated analysis workflow for complete structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Carbon-Hydrogen Framework

NMR spectroscopy is the cornerstone for determining the precise connectivity of atoms in a molecule. For **5-Hydroxy-5-methylhexanoic acid**, both ^1H and ^{13}C NMR provide unambiguous information about its aliphatic chain and terminal functional groups.

Expert Insights: Predicted ^1H NMR Data

The ^1H NMR spectrum is anticipated to show six distinct signals. The chemical shifts (δ) are governed by the electronic environment of each proton. The electron-withdrawing nature of the carboxylic acid and hydroxyl groups causes adjacent protons to be "deshielded," shifting their signals downfield.

- **The Carboxylic Acid Proton (-COOH):** This proton is highly deshielded due to the electronegativity of the two oxygen atoms and its involvement in hydrogen bonding. It is expected to appear as a broad singlet far downfield, typically in the 9.0-12.0 ppm range.^{[2][3][4]} Its broadness is a result of chemical exchange and quadrupolar effects. The integration of this peak corresponds to one proton.
- **The Tertiary Alcohol Proton (-OH):** The chemical shift of this proton is also variable and dependent on concentration and solvent, typically appearing as a broad singlet.
- **Methylene Protons (C2-H₂, C3-H₂, C4-H₂):** These protons will appear as multiplets due to spin-spin coupling with their neighbors. The protons at C2, being alpha to the carbonyl group, will be the most deshielded of the methylene groups, appearing around 2.2-2.5 ppm.^[2]
- **Gem-Dimethyl Protons (C6-H₃ x 2):** The two methyl groups at the C5 position are equivalent and will appear as a sharp singlet integrating to six protons. This signal is a key identifier for the tertiary alcohol terminus.

Table 1: Predicted ^1H NMR Chemical Shifts and Splitting Patterns

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
-COOH	9.0 - 12.0	Broad Singlet	1H	Highly deshielded by electronegative oxygens and H-bonding.[2][3][4]
C5-OH	Variable (1.0 - 5.0)	Broad Singlet	1H	Chemical shift is concentration and solvent dependent.
CH ₂ -COOH (C2)	2.2 - 2.5	Triplet	2H	Alpha to carbonyl group, deshielded.[2]
CH ₂ -CH ₂ -COOH (C3)	~1.7	Multiplet	2H	Standard aliphatic region.
C(OH)-CH ₂ - (C4)	~1.6	Multiplet	2H	Adjacent to carbon with hydroxyl group.

| -C(OH)(CH₃)₂ (C6) | ~1.2 | Singlet | 6H | Equivalent methyl groups on a quaternary carbon. |

Expert Insights: Predicted ¹³C NMR Data

The proton-decoupled ¹³C NMR spectrum will display signals for each of the seven carbon atoms in the molecule.

- Carbonyl Carbon (-COOH): This carbon is significantly deshielded and will appear at the downfield end of the spectrum, typically between 170-185 ppm.[2][3][5]
- Quaternary Carbon (C5): The carbon atom bonded to the hydroxyl group and two methyl groups is a quaternary carbon. It will appear in the 65-75 ppm range and often has a lower

intensity due to the absence of a Nuclear Overhauser Effect (nOe) enhancement.

- Aliphatic Carbons: The remaining methylene and methyl carbons will appear in the upfield region of the spectrum (15-45 ppm).

Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale
COOH (C1)	170 - 185	Carbonyl carbon, highly deshielded.[5][6]
-C(OH)(CH ₃) ₂ (C5)	65 - 75	Carbon bearing the hydroxyl group.
CH ₂ -COOH (C2)	30 - 40	Alpha to carbonyl.
CH ₂ -CH ₂ -COOH (C3)	20 - 30	Aliphatic methylene.
C(OH)-CH ₂ - (C4)	35 - 45	Aliphatic methylene adjacent to C5.

| -C(OH)(CH₃)₂ (C6) | 25 - 35 | Equivalent methyl carbons. |

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **5-Hydroxy-5-methylhexanoic acid** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube. The choice of solvent is critical; CDCl₃ is common, but DMSO-d₆ can be advantageous for clearly observing exchangeable -OH and -COOH protons.
- Deuterium Exchange (Optional but Recommended): To confirm the identity of the -COOH and -OH protons, acquire a preliminary ^1H NMR spectrum. Then, add a drop of deuterium oxide (D₂O) to the NMR tube, shake gently, and re-acquire the spectrum. The signals corresponding to the carboxylic acid and alcohol protons will diminish or disappear due to proton-deuterium exchange, providing definitive identification.[2][5]

- Instrumentation: Utilize a Fourier Transform NMR (FT-NMR) spectrometer, typically operating at a field strength of 300 MHz or higher for better resolution.
- Data Acquisition:
 - ^1H NMR: Acquire the spectrum using a standard pulse sequence. Typically, 8 to 16 scans are sufficient.
 - ^{13}C NMR: Acquire a proton-decoupled spectrum to obtain singlets for all carbons. A larger number of scans (e.g., 128 or more) is usually required due to the lower natural abundance of the ^{13}C isotope.

Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and powerful technique for identifying the functional groups within a molecule. The spectrum of **5-Hydroxy-5-methylhexanoic acid** will be dominated by the characteristic vibrations of its carboxylic acid and tertiary alcohol moieties.

Expert Insights: Predicted IR Absorption Bands

- O-H Stretching: The spectrum will feature two distinct O-H stretching bands.
 - Carboxylic Acid O-H: A very broad and strong absorption band from approximately 3300 cm^{-1} down to 2500 cm^{-1} .^{[3][7]} This exceptional broadness is the hallmark of a hydrogen-bonded carboxylic acid dimer.^[7]
 - Alcohol O-H: A separate, also broad, absorption centered around $3600\text{--}3200\text{ cm}^{-1}$, characteristic of the tertiary alcohol's hydroxyl group.^{[8][9]}
- C-H Stretching: Sharp peaks just below 3000 cm^{-1} (typically $2950\text{--}2850\text{ cm}^{-1}$) corresponding to the sp^3 C-H bonds of the alkyl chain.^[10]
- C=O Carbonyl Stretching: A very strong and sharp absorption between $1760\text{--}1690\text{ cm}^{-1}$.^[5]^[7] This intense peak is one of the most reliable in the spectrum and is definitive for the carbonyl group of the carboxylic acid.

- C-O Stretching: A moderate to strong absorption in the 1320-1210 cm^{-1} region, corresponding to the C-O single bond stretch of the carboxylic acid.[7] An additional C-O stretch from the tertiary alcohol will likely appear in the 1100-1000 cm^{-1} range.[8]

Table 3: Predicted IR Absorption Frequencies

Vibrational Mode	Predicted Frequency (cm^{-1})	Intensity	Rationale
Alcohol O-H Stretch	3600 - 3200	Strong, Broad	Characteristic of H-bonded alcohol.[8]
Carboxylic Acid O-H Stretch	3300 - 2500	Very Strong, Very Broad	Signature of a carboxylic acid dimer. [3][7]
Aliphatic C-H Stretch	2950 - 2850	Medium to Strong	sp^3 C-H bonds of the alkyl chain.[10]
Carbonyl C=O Stretch	1760 - 1690	Very Strong, Sharp	Definitive for the carboxylic acid.[5][7]

| Carboxylic Acid C-O Stretch | 1320 - 1210 | Strong | C-O single bond of the -COOH group.[7] |

Experimental Protocol: IR Spectroscopy

- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer, commonly equipped with an Attenuated Total Reflectance (ATR) accessory for ease of use.
- Sample Preparation (ATR):
 - Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 - Record a background spectrum of the empty ATR crystal. This is crucial as it will be subtracted from the sample spectrum to remove interference from atmospheric CO_2 and H_2O . [11]

- Place a small amount of the **5-Hydroxy-5-methylhexanoic acid** sample directly onto the ATR crystal.
- Apply pressure using the built-in clamp to ensure good contact between the sample and the crystal.
- Data Acquisition: Record the spectrum, typically over a range of 4000 to 400 cm^{-1} . Co-adding 16 to 32 scans is standard practice to improve the signal-to-noise ratio.[\[11\]](#)

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and offers structural clues through the analysis of its fragmentation patterns.

Expert Insights: Predicted Mass Spectrum Data

The molecular formula $\text{C}_7\text{H}_{14}\text{O}_3$ corresponds to a monoisotopic mass of 146.0943 Da.[\[1\]](#) In an Electron Ionization (EI) or Electrospray Ionization (ESI) mass spectrum, several key ions are anticipated.

- Molecular Ion (M^+) or Pseudomolecular Ion ($[\text{M}+\text{H}]^+$ or $[\text{M}-\text{H}]^-$): The molecular ion peak at m/z 146 may be observed, though it can be weak or absent in some cases for carboxylic acids.[\[2\]](#) In ESI, the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 147 or the deprotonated molecule $[\text{M}-\text{H}]^-$ at m/z 145 would be expected.
- Key Fragmentation Pathways: The structure suggests several likely fragmentation points:
 - Loss of a Methyl Group ($[\text{M}-15]^+$): Cleavage of a methyl group from the tertiary alcohol end is highly probable, leading to a stable tertiary oxonium ion at m/z 131.
 - Loss of Water ($[\text{M}-18]^+$): Dehydration is a common fragmentation for alcohols, which would result in a peak at m/z 128.
 - Loss of the Carboxyl Group ($[\text{M}-45]^+$): Cleavage of the $-\text{COOH}$ group would yield a fragment at m/z 101.

- McLafferty Rearrangement: Carboxylic acids can undergo a McLafferty rearrangement, which would result in an even-numbered mass fragment.[\[2\]](#)

Table 4: Predicted Key Mass-to-Charge Ratios (m/z)

m/z	Proposed Fragment	Rationale
147	$[M+H]^+$	Protonated molecule (positive ion ESI).
146	$[M]^+$	Molecular ion.
145	$[M-H]^-$	Deprotonated molecule (negative ion ESI).
131	$[M-CH_3]^+$	Loss of a methyl group, forming a stable cation.
128	$[M-H_2O]^+$	Loss of water from the alcohol group.

| 101 | $[M-COOH]^+$ | Loss of the carboxylic acid group. |

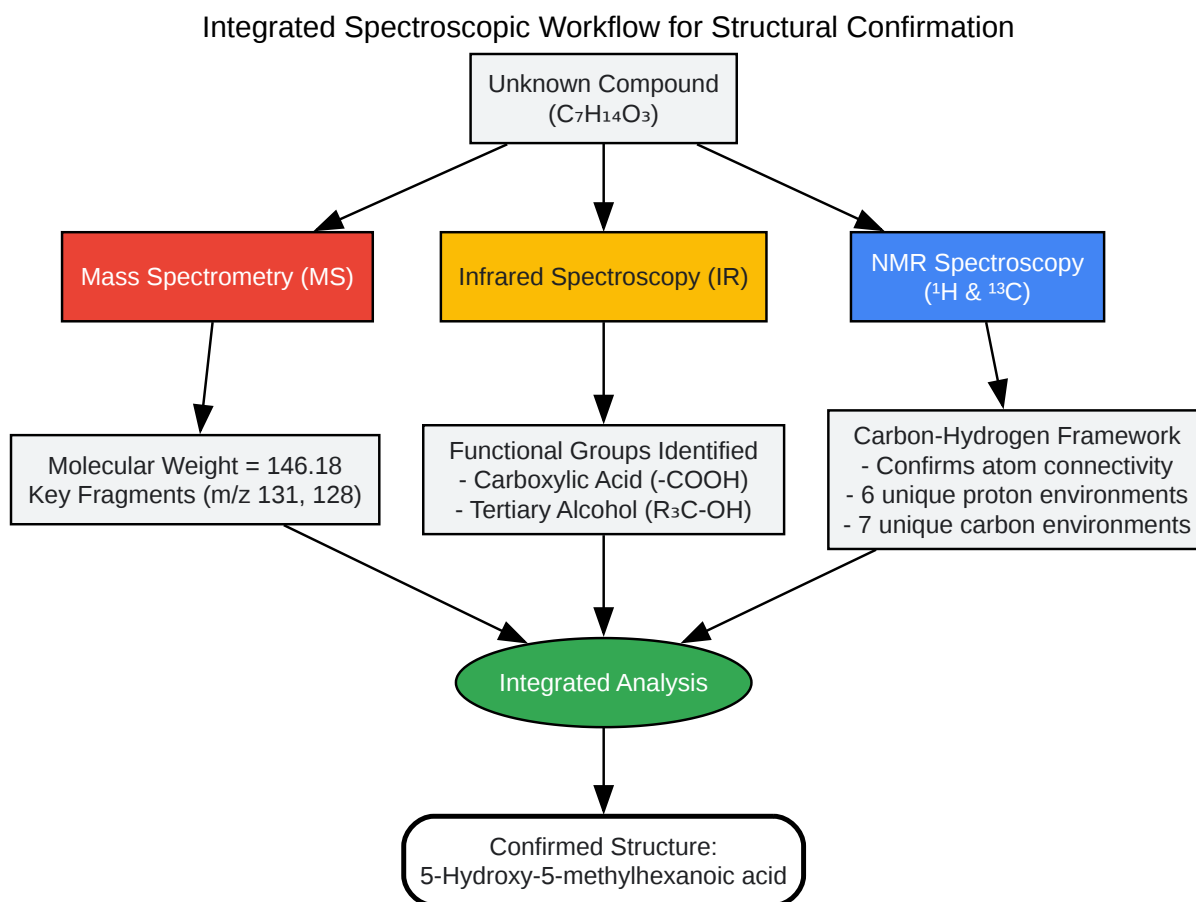
Experimental Protocol: Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the sample (typically ~1 mg/mL) in a suitable solvent like methanol, acetonitrile, or a water/methanol mixture.
- Instrumentation: Utilize a mass spectrometer with an appropriate ionization source, such as Electrospray Ionization (ESI), which is a soft ionization technique well-suited for polar molecules like this, coupled to a mass analyzer (e.g., Quadrupole, Time-of-Flight, or Orbitrap).
- Data Acquisition:
 - Infuse the sample solution into the ion source at a constant flow rate.
 - Acquire spectra in both positive and negative ion modes to observe $[M+H]^+$ and $[M-H]^-$ ions, respectively.

- To gain further structural information, perform tandem mass spectrometry (MS/MS) by selecting the precursor ion (e.g., m/z 147) and fragmenting it to observe the characteristic daughter ions outlined in Table 4.

Integrated Spectroscopic Analysis & Structural Confirmation

No single technique provides all the necessary structural information. The definitive confirmation of **5-Hydroxy-5-methylhexanoic acid** is achieved by integrating the data from NMR, IR, and MS. The following workflow illustrates this synergistic approach.



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Caption: Logical workflow for structural confirmation of **5-Hydroxy-5-methylhexanoic acid**.

This integrated approach provides a self-validating system. The molecular weight from MS confirms the elemental composition. IR identifies the key functional groups (-COOH and -OH), and NMR provides the exact map of how the atoms are connected, confirming the aliphatic chain and the positions of the functional groups. Together, these data points leave no ambiguity as to the structure of the molecule.

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